

An In-depth Technical Guide to the Amphoteric Nature of Scandium Hydroxide

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Compound of Interest

Compound Name: *Scandium hydroxide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the amphoteric properties of **scandium hydroxide**, $\text{Sc}(\text{OH})_3$. **Scandium hydroxide** is a trivalent inorganic compound that exhibits the ability to react with both acids and bases, a characteristic known as amphotericism. [1][2][3] This property is of significant interest in various fields, including materials science, catalysis, and medicine, where the controlled solubility of metal hydroxides is crucial.

Physicochemical Properties and Solubility

Scandium hydroxide is slightly soluble in water, with a saturated solution having a pH of approximately 7.85.[2][3] Its solubility is highly dependent on the pH of the aqueous medium. In acidic conditions, it dissolves to form scandium salts, while in strongly basic solutions, it forms scandate ions or complex hydroxides.[1]

Quantitative Solubility Data

The following table summarizes the key quantitative data related to the solubility of **scandium hydroxide** under different conditions.

Parameter	Value	Conditions	Reference
Solubility Product (K _{sp})	2.22×10^{-31}	25 °C	[3]
Initial Solubility in Water	0.0279 mol/L	pH 7.85	[1][2][3]
Aged Solubility in Water	0.0008 mol/L	As ScO(OH)	[2][3]
Acidic Dissolution pH	< 4	[1]	
Basic Dissolution pH	> 11	[1]	
Maximum Solubility in NaOH	5.0 g/L	11.7 M NaOH	[1][4]

Amphoteric Reactions of Scandium Hydroxide

The amphoteric nature of **scandium hydroxide** is characterized by its reactions with both strong acids and strong bases.

Reaction with Acids

Scandium hydroxide reacts with strong acids, such as hydrochloric acid (HCl) and sulfuric acid (H₂SO₄), to form the corresponding scandium salts and water. These reactions demonstrate its basic character.

- With Hydrochloric Acid: $\text{Sc}(\text{OH})_3 + 3\text{HCl} \rightarrow \text{ScCl}_3 + 3\text{H}_2\text{O}$ [1][5]
- With Sulfuric Acid: $2\text{Sc}(\text{OH})_3 + 3\text{H}_2\text{SO}_4 \rightarrow \text{Sc}_2(\text{SO}_4)_3 + 6\text{H}_2\text{O}$ [1]

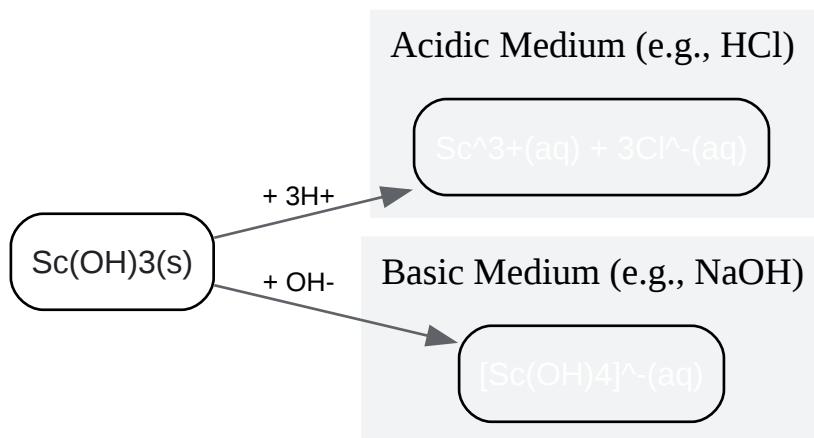
Reaction with Bases

In the presence of strong bases like sodium hydroxide (NaOH) and potassium hydroxide (KOH), **scandium hydroxide** acts as an acid, dissolving to form complex ions.

- With Sodium Hydroxide: $\text{Sc}(\text{OH})_3 + \text{NaOH} \rightarrow \text{Na}[\text{Sc}(\text{OH})_4]$ (or $\text{NaScO}_2 + 2\text{H}_2\text{O}$) [1]

- With Potassium Hydroxide: $\text{Sc(OH)}_3 + 3\text{KOH} \rightarrow \text{K}_3[\text{Sc(OH)}_6]$ [1]

The following diagram illustrates the amphoteric behavior of **scandium hydroxide**.



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Amphoteric reactions of **Scandium Hydroxide**.

Experimental Protocols

This section outlines the methodologies for the synthesis of **scandium hydroxide** and the experimental verification of its amphoteric nature.

Synthesis of Scandium Hydroxide via Precipitation

Objective: To synthesize **scandium hydroxide** from a soluble scandium salt.

Materials:

- Scandium(III) chloride (ScCl_3) or Scandium(III) nitrate ($\text{Sc(NO}_3)_3$)
- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH_4OH), 1 M solution
- Deionized water
- Beakers, magnetic stirrer, pH meter, filtration apparatus (e.g., Büchner funnel), filter paper
- Drying oven

Procedure:

- Prepare a 0.1 M solution of the scandium salt (e.g., dissolve the appropriate mass of ScCl_3 in deionized water).
- While stirring the scandium salt solution, slowly add the 1 M NaOH or NH_4OH solution dropwise.
- Monitor the pH of the solution continuously with a pH meter. A white precipitate of $\text{Sc}(\text{OH})_3$ will begin to form.
- Continue adding the base until the pH of the solution reaches approximately 8-9 to ensure complete precipitation.[\[1\]](#)
- Age the precipitate by stirring the suspension for 1-2 hours at room temperature. This can help improve the filterability of the precipitate.
- Filter the precipitate using a Büchner funnel and filter paper.
- Wash the precipitate several times with deionized water to remove any soluble impurities.
- Dry the collected **scandium hydroxide** precipitate in an oven at a low temperature (e.g., 60-80 °C) to avoid premature conversion to scandium oxyhydroxide (ScOOH) or scandium oxide (Sc_2O_3).

Experimental Verification of Amphotерism

Objective: To demonstrate the dissolution of synthesized **scandium hydroxide** in both acidic and basic solutions.

Materials:

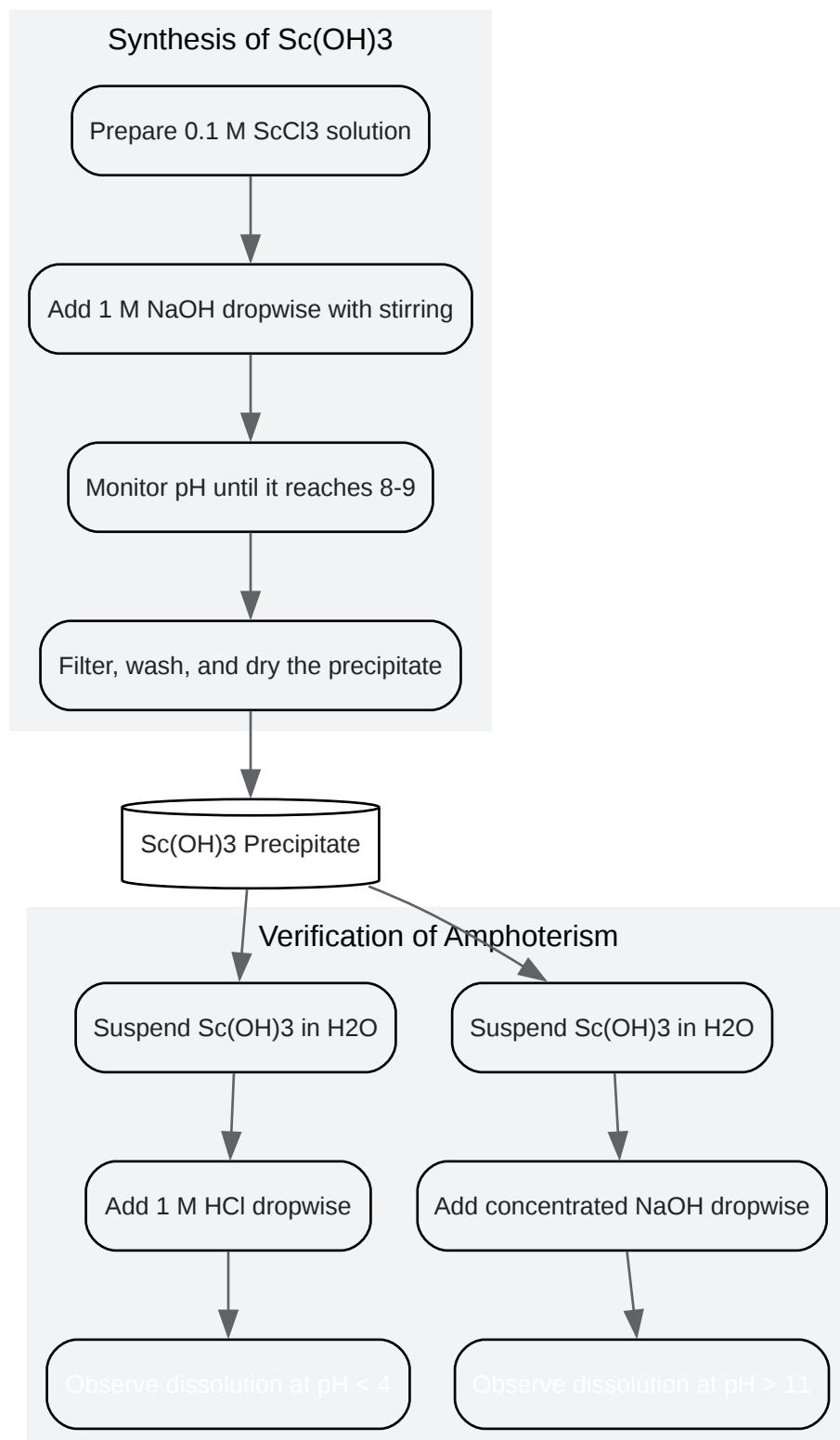
- Synthesized **scandium hydroxide** ($\text{Sc}(\text{OH})_3$)
- Hydrochloric acid (HCl), 1 M solution
- Sodium hydroxide (NaOH), 1 M and concentrated solutions

- Deionized water
- Test tubes or small beakers
- pH meter
- Shaker or vortex mixer

Procedure:

- Acidic Dissolution:
 - Place a small amount (e.g., 0.1 g) of the synthesized $\text{Sc}(\text{OH})_3$ into a test tube.
 - Add a few milliliters of deionized water to form a suspension.
 - Measure the initial pH of the suspension.
 - Slowly add 1 M HCl dropwise while agitating the mixture.
 - Observe the dissolution of the white precipitate as the pH decreases. Complete dissolution should be observed at a pH below 4.[\[1\]](#)
- Basic Dissolution:
 - Place an equal amount of $\text{Sc}(\text{OH})_3$ into another test tube with a few milliliters of deionized water.
 - Measure the initial pH.
 - Slowly add 1 M NaOH dropwise while agitating. Observe if any dissolution occurs.
 - To observe significant dissolution, a more concentrated NaOH solution may be required. Carefully add a concentrated NaOH solution and monitor the changes. Dissolution should be apparent at a pH above 11.[\[1\]](#)

The following flowchart outlines the experimental workflow for verifying the amphoteric nature of **scandium hydroxide**.

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Workflow for verifying Sc(OH)_3 amphotericism.

Conclusion

The amphoteric nature of **scandium hydroxide** is a key chemical characteristic that dictates its behavior in aqueous environments. Understanding the pH-dependent solubility and the reactions with acids and bases is fundamental for its application in various scientific and industrial processes. The experimental protocols provided in this guide offer a basis for the synthesis and characterization of this interesting compound, which holds potential for advancements in drug development and materials science.

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